

Essential Safety and Operational Guide for Handling TYRA-200

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Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, and logistical information for the handling of **TYRA-200**, a potent, orally bioavailable inhibitor of Fibroblast Growth Factor Receptor (FGFR) types 1, 2, and 3.^{[1][2][3]} Adherence to these procedural guidelines is critical for ensuring laboratory safety and the integrity of your research.

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **TYRA-200** is not publicly available, data from similar FGFR inhibitors and general guidelines for handling potent kinase inhibitors necessitate stringent safety protocols.^{[4][5][6][7]} **TYRA-200** should be handled as a potentially hazardous compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary control measure to prevent exposure. All PPE should be donned before handling the compound and disposed of as contaminated waste after completion of the task.

| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Hand Protection | Double gloving with chemical-resistant nitrile gloves. | Prevents skin absorption and contamination. |
| Body Protection | Disposable, solid-front, back-closure gown with long sleeves and tight-fitting elastic cuffs. | Protects skin from contact and prevents contamination of personal clothing. |
| Eye Protection | Safety glasses with side shields or goggles. ^[4] | Prevents eye contact with the compound. |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended. ^[4] | Minimizes inhalation of the compound. |

Engineering Controls

- Ventilation: All work with solid **TYRA-200** or concentrated stock solutions should be conducted in a certified chemical fume hood.
- Safety Stations: Ensure easy access to an eyewash station and a safety shower.^{[8][9][10]}

General Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned and the work area within the chemical fume hood is prepared and decontaminated.
- Weighing: Weigh solid **TYRA-200** in a chemical fume hood. Use a dedicated, clean spatula and weighing paper.
- Dissolving: When preparing solutions, add the solvent to the solid to minimize dust generation.
- Post-Handling: After handling, thoroughly wipe down the work area with an appropriate deactivating solution (if known) or a cleaning agent, followed by 70% ethanol. Dispose of all cleaning materials as hazardous waste.

- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[4]

Spill and Disposal Plan

Spill Cleanup

In the event of a spill, evacuate the area and prevent others from entering. For a small spill, if properly trained and equipped, follow these steps:

- Containment: Cover the spill with an absorbent material to prevent its spread.
- Cleanup: Carefully collect the absorbent material and any contaminated surfaces into a designated hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent followed by a cleaning agent. Dispose of all cleanup materials as hazardous waste.

Waste Disposal

All waste generated from handling **TYRA-200** must be considered hazardous chemical waste.^{[4][5]}

- Solid Waste: Includes contaminated PPE, weighing paper, pipette tips, and vials. Place in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **TYRA-200** in a sealed, properly labeled, and leak-proof hazardous waste container.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal service.^[4] Do not dispose of **TYRA-200** down the drain or in regular trash.^[4]

Quantitative Data Summary

TYRA-200 is a highly potent inhibitor of FGFR1, 2, and 3, with selectivity over FGFR4. The following table summarizes key inhibitory concentration (IC₅₀) values from preclinical studies.

| Target | IC50 (nM) | Cell Line | Assay Type |
|--|---------------|-----------|------------|
| FGFR1 | 1.8 | - | Enzymatic |
| FGFR2 | 0.47 | - | Enzymatic |
| FGFR3 | 0.66 | - | Enzymatic |
| FGFR4 | 30.5 | - | Enzymatic |
| FGFR2 (WT) | 8.4 | Ba/F3 | Cellular |
| FGFR2 (V565F gatekeeper mutation) | Not specified | Ba/F3 | Cellular |
| FGFR2 (N550K molecular brake mutation) | Not specified | AN3CA | Cellular |

Data sourced from a Tyra Biosciences, Inc. research poster.[\[11\]](#)

Experimental Protocols

The following are generalized protocols based on common laboratory practices for kinase inhibitors and information from **TYRA-200** preclinical studies.[\[11\]](#)

Cell Viability Assay (e.g., CellTiter-Glo®)

- Cell Plating: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Prepare a serial dilution of **TYRA-200** in the appropriate cell culture medium. Add the diluted compound to the cells. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for a specified period (e.g., 72-120 hours).[\[11\]](#)
- Lysis and Luminescence Reading: Add the CellTiter-Glo® reagent to each well to lyse the cells and generate a luminescent signal proportional to the amount of ATP present. Read the luminescence on a plate reader.

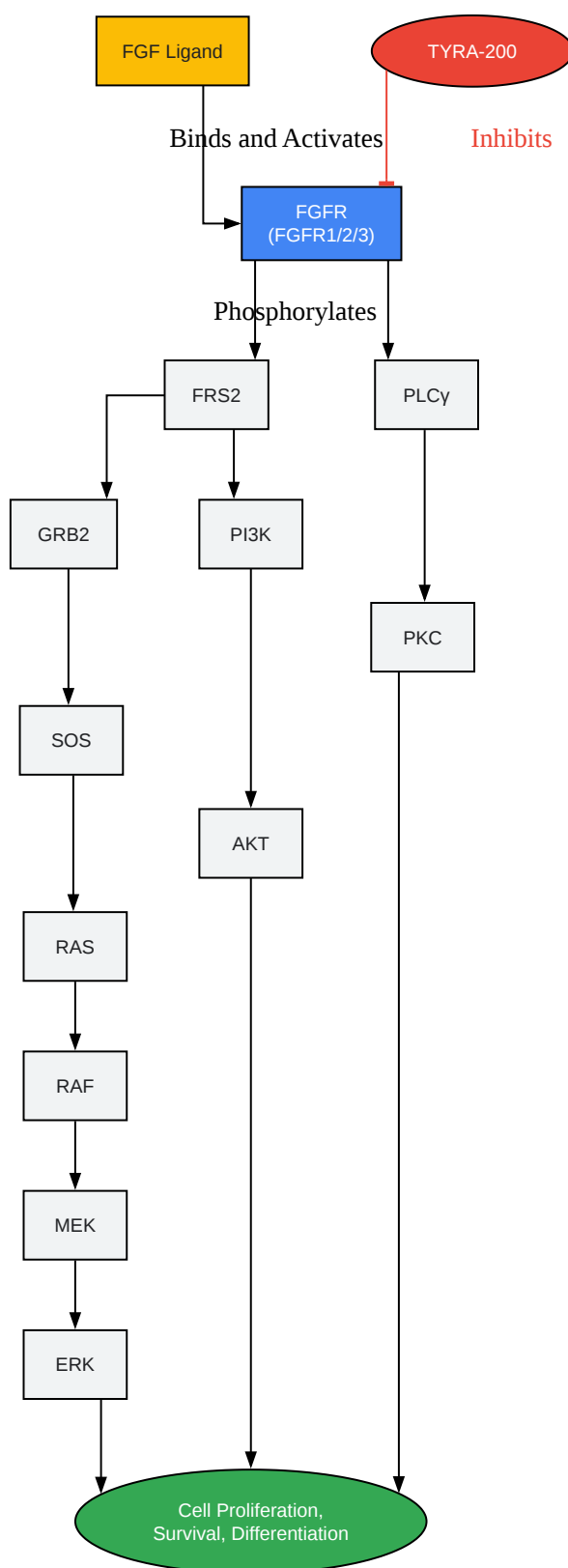
- Data Analysis: Normalize the data to the vehicle control and plot the results to determine the IC50 value.

Western Blot for Signaling Pathway Inhibition

- Cell Treatment: Plate cells and allow them to adhere. Treat the cells with **TYRA-200** at various concentrations for a specified time (e.g., 2 hours).[11]
- Cell Lysis: Wash the cells with cold PBS and then lyse them with a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Transfer: Separate the protein lysates by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Immunoblotting: Block the membrane and then probe with primary antibodies against phosphorylated and total forms of downstream signaling proteins (e.g., p-ERK, ERK, p-FRS2, FRS2).[11] Use an appropriate loading control (e.g., β -Actin).
- Detection: Use a secondary antibody conjugated to an enzyme (e.g., HRP) and a chemiluminescent substrate to visualize the protein bands.

FGFR Signaling Pathway and TYRA-200 Mechanism of Action

TYRA-200 inhibits the kinase activity of FGFR1, 2, and 3, thereby blocking downstream signaling pathways that are critical for cell proliferation, survival, and differentiation.[12][13][14] The diagram below illustrates the general FGFR signaling cascade and the point of inhibition by **TYRA-200**.



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